

SGI-7079 Protocol for In Vitro Cell Culture Studies: Application Notes

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Compound of Interest

Compound Name: SGI-7079
Cat. No.: B15579336

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Abstract

SGI-7079 is a potent and selective, ATP-competitive small molecule inhibitor of the Axl receptor tyrosine kinase. Axl is a member of the TAM (Tyro3, Axl, Mer) family of receptors and its overexpression and activation are implicated in tumor proliferation, survival, migration, and invasion, as well as in the development of therapeutic resistance. **SGI-7079** effectively blocks the signaling cascade initiated by the binding of its ligand, Gas6, to Axl, leading to the inhibition of downstream pathways, including the NF- κ B pathway, and subsequent reduction in the expression of target genes like matrix metalloproteinase-9 (MMP-9). These application notes provide detailed protocols for in vitro studies using **SGI-7079** to assess its anti-cancer effects.

Data Presentation

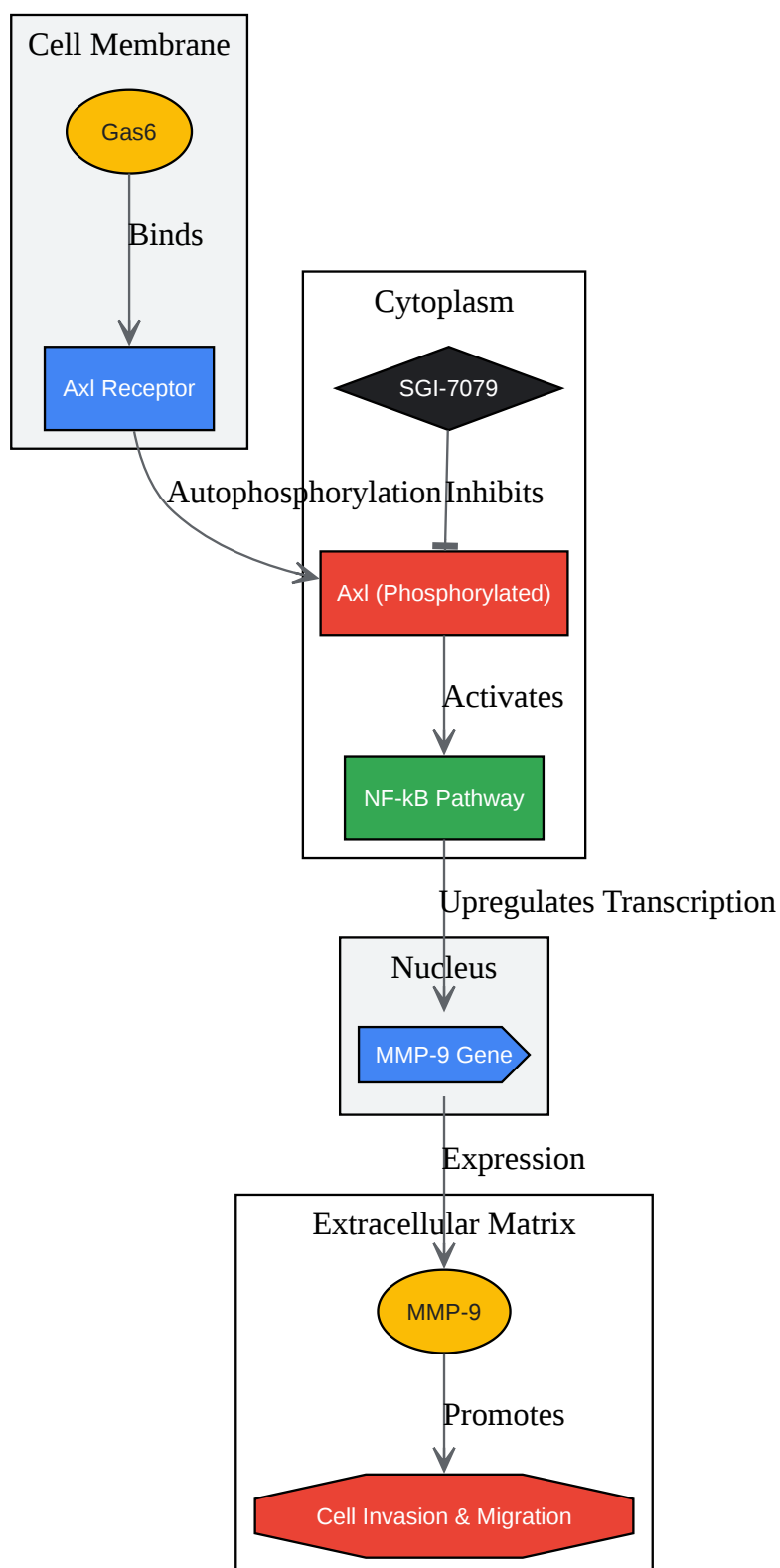
SGI-7079 In Vitro Efficacy

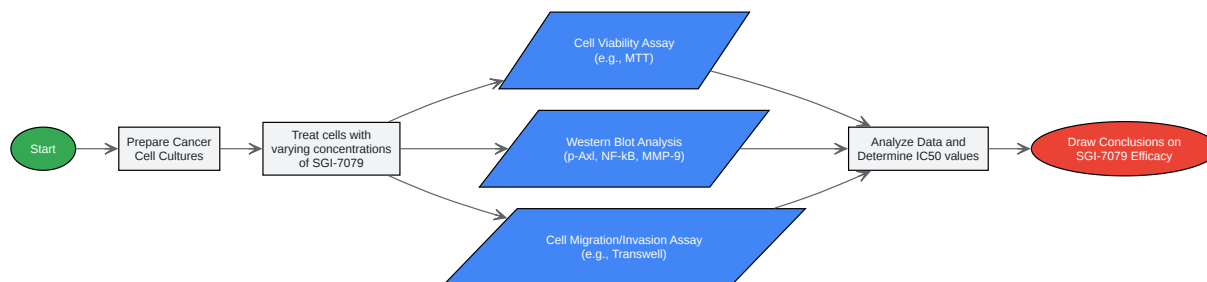
Cell Line	Cancer Type	Assay	IC50 (μ M)	Incubation Time (h)	Reference
SUM149	Inflammatory Breast Cancer	Cell Viability	0.43	72	[1] [2]
KPL-4	Breast Cancer	Cell Viability	0.16	72	[1] [2]

Note: The inhibitory activity of **SGI-7079** can vary depending on the cell line and experimental conditions. Researchers are encouraged to perform dose-response studies to determine the optimal concentration for their specific model.

Signaling Pathway

SGI-7079 exerts its effects by inhibiting the autophosphorylation of the Axl receptor upon Gas6 binding. This blockade prevents the activation of downstream signaling pathways critical for cancer cell survival and metastasis. One of the key pathways inhibited is the NF- κ B pathway, which leads to a decrease in the transcription of genes like MMP-9, an enzyme involved in extracellular matrix degradation and cell invasion.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [SGI-7079 Protocol for In Vitro Cell Culture Studies: Application Notes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15579336#sgi-7079-protocol-for-in-vitro-cell-culture-studies]

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